

6-Acetylpicolinic Acid: An Emerging Intermediate in Pharmaceutical Manufacturing

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Compound of Interest

Compound Name: 6-Acetylpicolinic acid

Cat. No.: B047971

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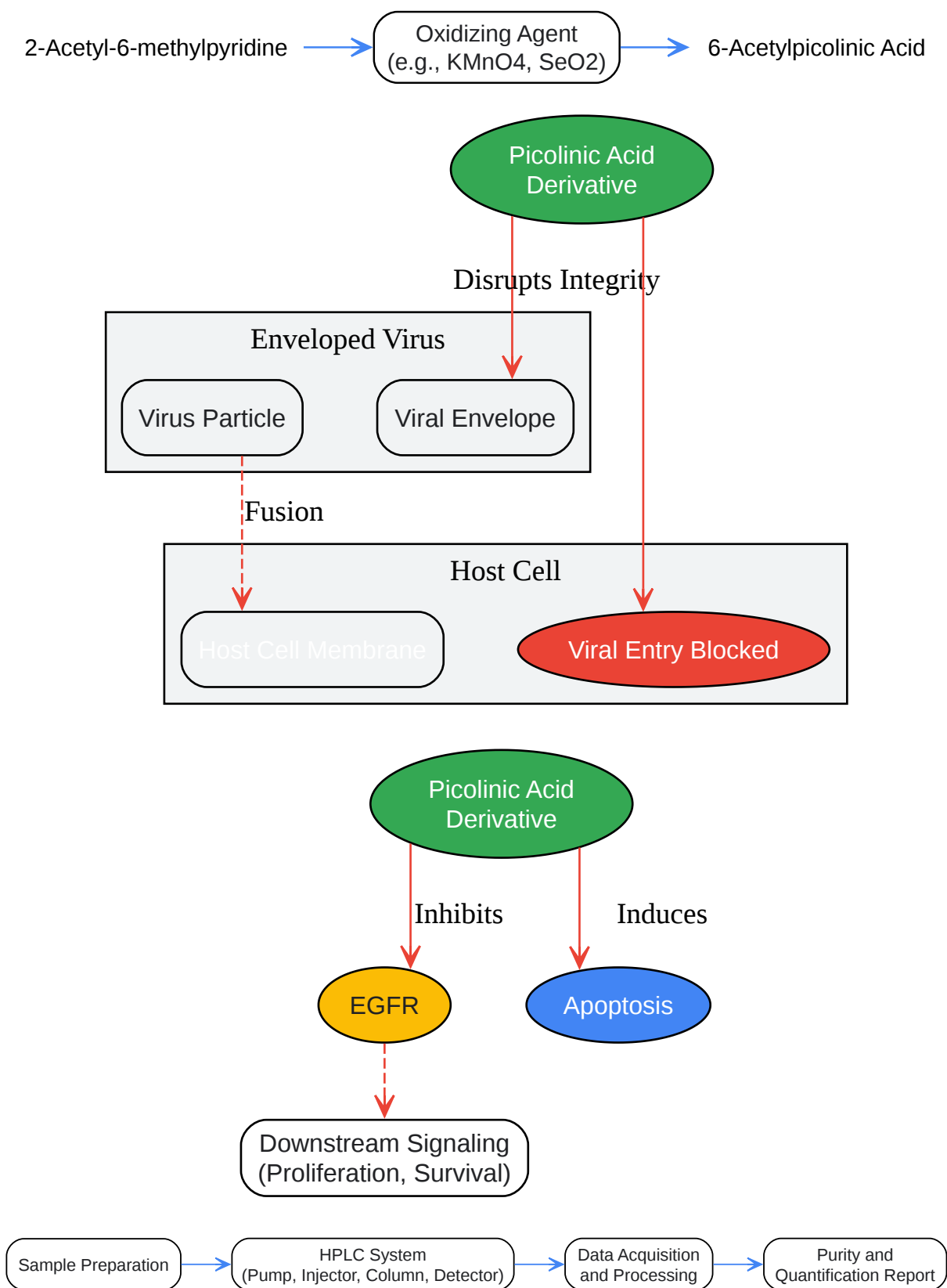
For Researchers, Scientists, and Drug Development Professionals

Introduction: **6-Acetylpicolinic acid**, a derivative of picolinic acid, is gaining recognition as a versatile intermediate in the synthesis of complex pharmaceutical molecules. Its unique structure, featuring both a carboxylic acid and a ketone functional group on a pyridine ring, provides multiple reactive sites for the construction of diverse molecular scaffolds. This application note explores the synthesis of **6-acetylpicolinic acid**, its role in the manufacturing of potential therapeutic agents, and detailed protocols for its synthesis and analysis.

Synthesis of 6-Acetylpicolinic Acid

The synthesis of **6-acetylpicolinic acid** is most commonly achieved through the oxidation of 2-acetyl-6-methylpyridine. This reaction selectively converts the methyl group to a carboxylic acid while preserving the acetyl group.

Reaction Scheme:



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